

In Vitro Antibacterial Spectrum of Cefazolin: A Technical Guide

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Compound of Interest

Compound Name: Cefazaflur

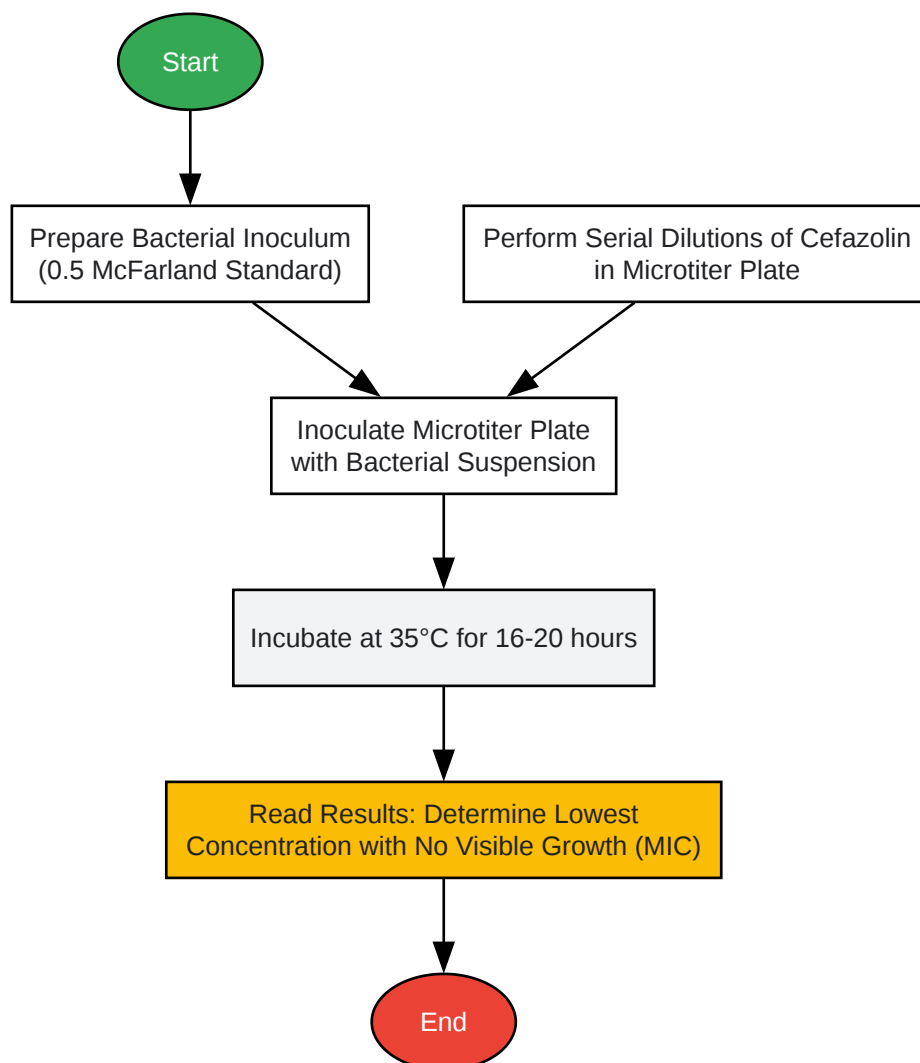
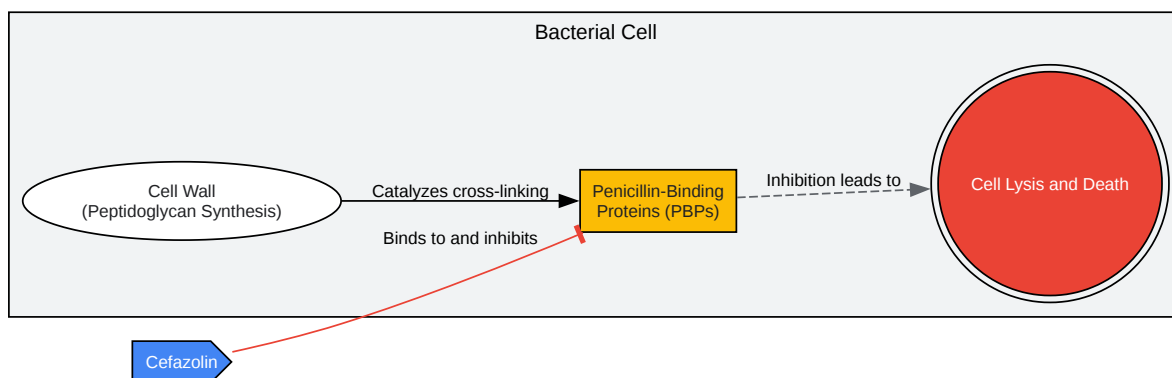
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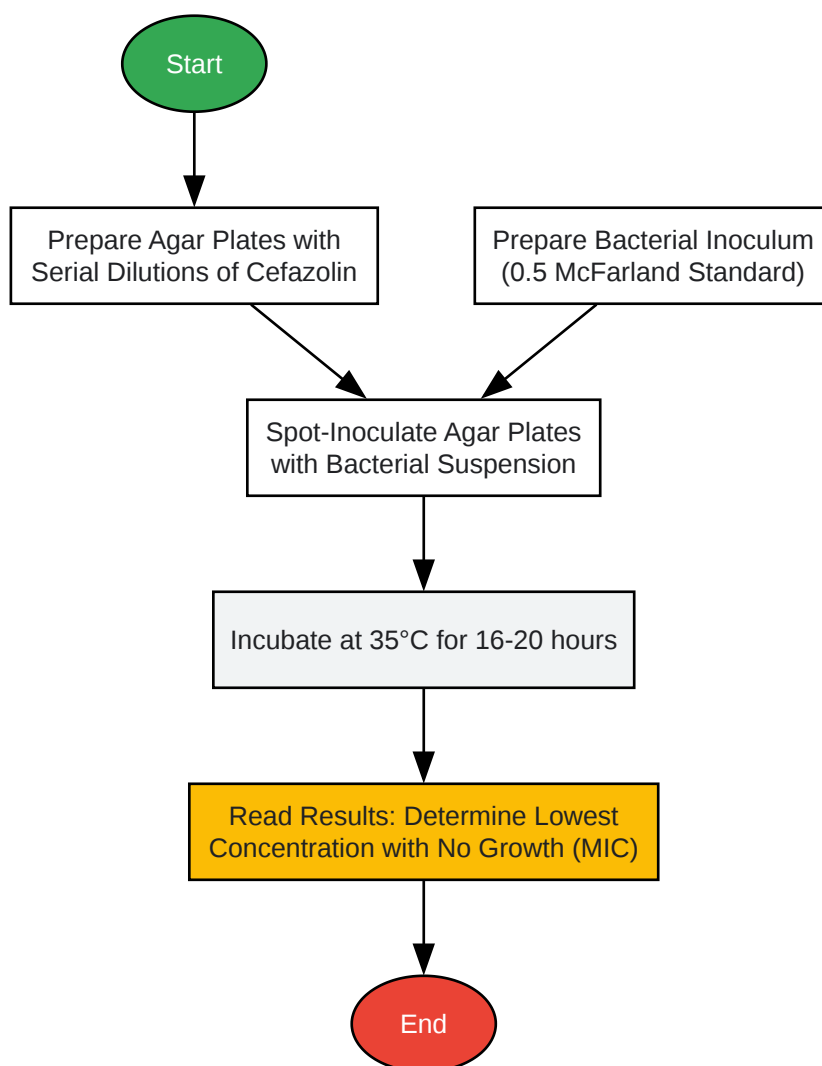
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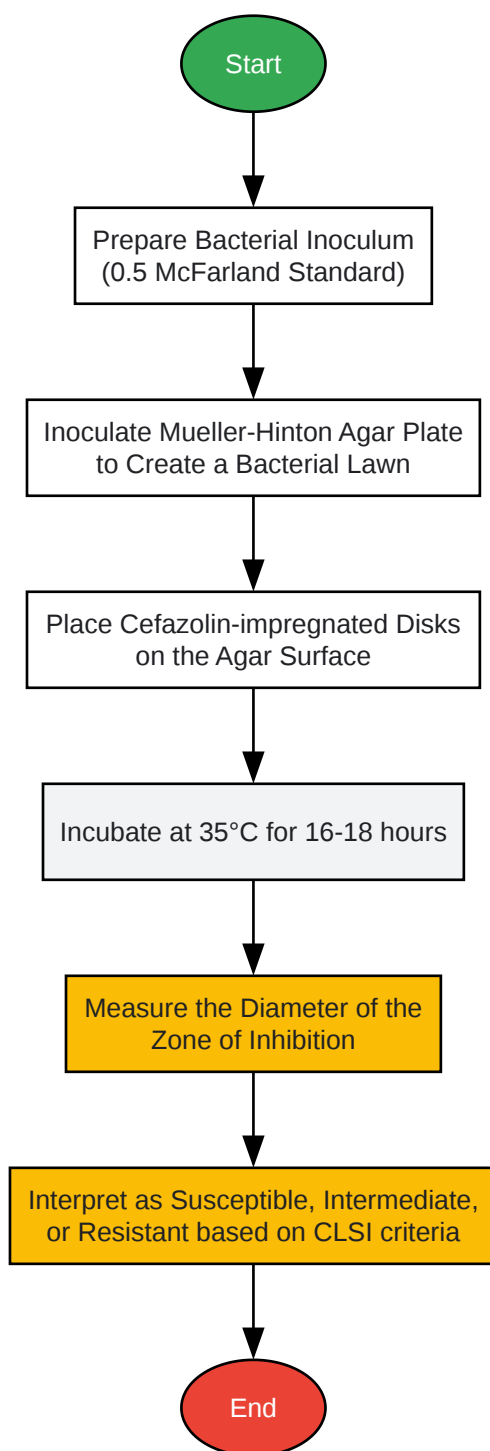
This technical guide provides an in-depth overview of the in vitro antibacterial spectrum of Cefazolin, a first-generation cephalosporin antibiotic. Designed for researchers, scientists, and drug development professionals, this document details Cefazolin's activity against a range of clinically relevant bacteria, outlines standardized experimental protocols for susceptibility testing, and illustrates key mechanisms and workflows.

Mechanism of Action

Cefazolin is a bactericidal agent that inhibits bacterial cell wall synthesis. Its primary target is the penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. By binding to and inactivating these proteins, Cefazolin disrupts the integrity of the bacterial cell wall, leading to cell lysis and death.[\[1\]](#)[\[2\]](#)[\[3\]](#)







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